

A Technical Guide to the Decay Properties of Gold-193

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Compound of Interest

Compound Name: Gold-193

Cat. No.: B1217023

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document details the fundamental nuclear decay properties of the **Gold-193** (^{193}Au) isotope. While the audience includes drug development professionals, it is important to note that ^{193}Au is not a commonly used radionuclide in therapeutic or diagnostic medicine. Its relatively short half-life and decay characteristics are primarily of interest in the fields of nuclear physics and chemistry.

Core Decay Properties

Gold-193 is a neutron-deficient, radioactive isotope of gold. It undergoes 100% electron capture to decay into its stable daughter nuclide, Platinum-193 (^{193}Pt).^[1] This process involves a proton in the gold nucleus capturing an inner atomic electron (usually from the K or L shell), transforming into a neutron and emitting an electron neutrino.^[2] The resulting ^{193}Pt nucleus is often in an excited state and de-excites by emitting gamma rays.

A summary of the primary decay characteristics is presented in Table 1.

Table 1: General Properties and Decay Characteristics of **Gold-193**.

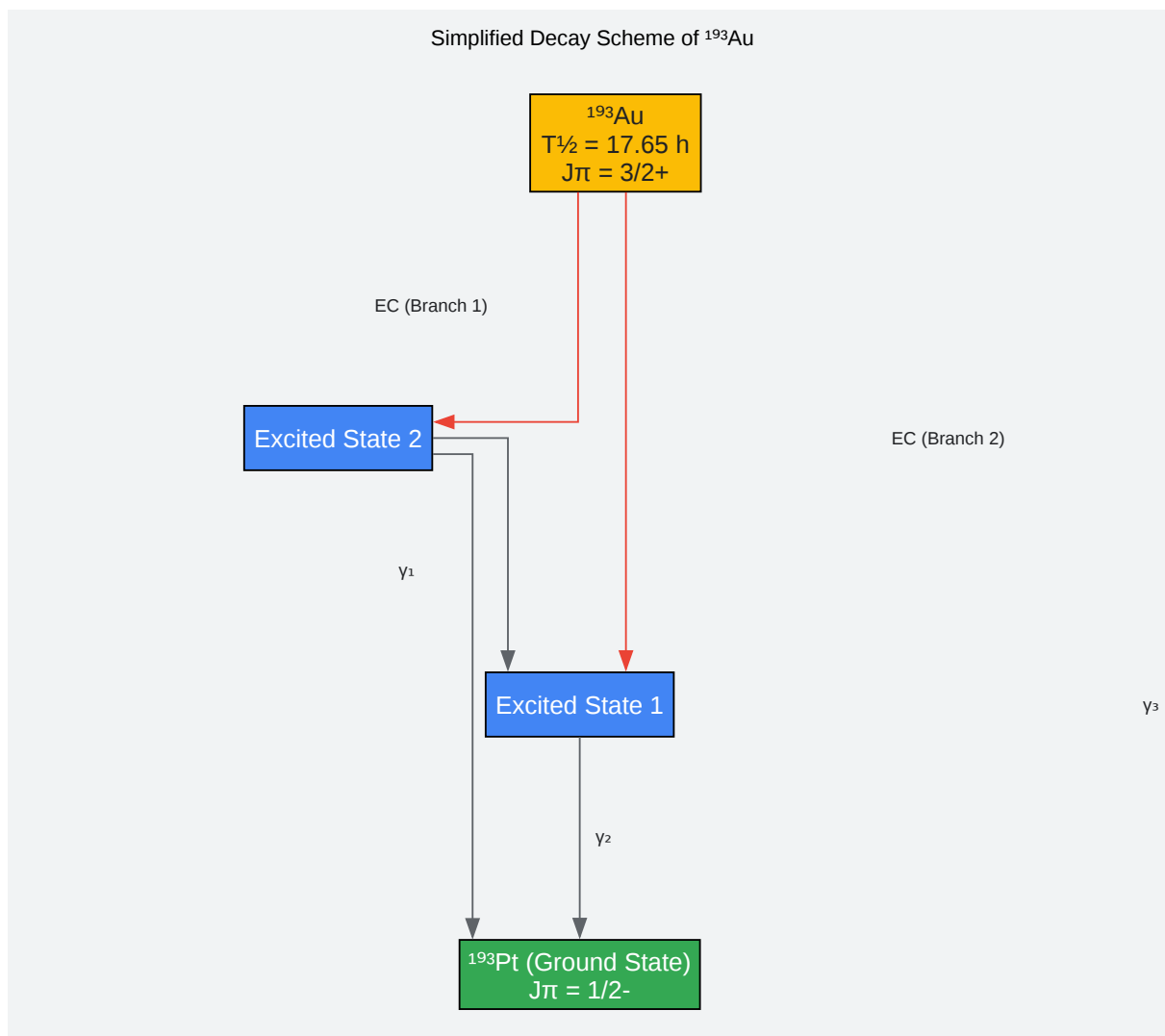
Property	Value
Half-Life ($T_{1/2}$)	17.65 (15) hours[1][3]
Decay Mode	100% Electron Capture (EC)[1]
Daughter Nuclide	^{193}Pt [1]
Parent Nuclide	^{193}Hg [1][4]
Spin and Parity	3/2+[1][3]
Mass Excess	-33.405 MeV[1][4]

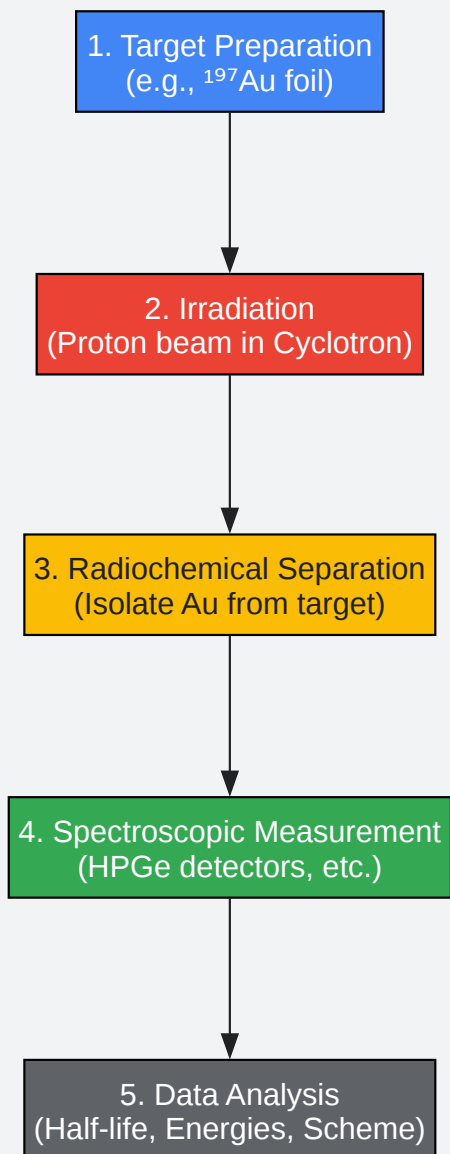
| Q-value (EC) | 1.075 (9) MeV[1] |

Decay Scheme and Emissions

The decay of ^{193}Au to ^{193}Pt is a complex process that populates numerous excited states of the ^{193}Pt daughter nucleus. The subsequent de-excitation of these levels results in the emission of a spectrum of gamma rays and conversion electrons.

The simplified decay scheme for ^{193}Au is illustrated below. The parent ^{193}Au (ground state) decays via electron capture to various excited states of ^{193}Pt , which then cascade down to the ^{193}Pt ground state through the emission of gamma radiation.



General Experimental Workflow for ^{193}Au Study

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References

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